

methods for evaluating the ADME profile of 4-Cyclopropoxy-5-nitronicotinonitrile

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Compound of Interest

Compound Name: 4-Cyclopropoxy-5-nitronicotinonitrile

Cat. No.: B14828021

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Application Note: ADME Profiling of **4-Cyclopropoxy-5-nitronicotinonitrile**

Introduction

This guide details the evaluation protocols for **4-Cyclopropoxy-5-nitronicotinonitrile**, a highly functionalized pyridine derivative. This molecule presents a unique ADME (Absorption, Distribution, Metabolism, Excretion) profile due to the interplay between its electron-deficient core and the lipophilic cyclopropyl ether.

Compound Analysis & Risk Assessment:

- **Chemical Instability:** The 4-cyclopropoxy group is activated by the 5-nitro and 3-cyano electron-withdrawing groups (EWGs). This makes the ether linkage susceptible to nucleophilic aromatic substitution () or hydrolysis even before enzymatic processing.
- **Metabolic Bifurcation:** The molecule faces two competing metabolic fates:
 - **Oxidative Dealkylation:** CYP450-mediated attack on the cyclopropyl ether.

- Nitro-Reduction: Reductive metabolism of the nitro group to an amine, a pathway often linked to genotoxicity (Ames positive liability) and anaerobic gut metabolism.

Part 1: Physicochemical & Chemical Stability Profiling

Before enzymatic assays, the compound's intrinsic stability must be validated. High electron deficiency can lead to false positives in metabolic assays due to spontaneous hydrolysis.

Protocol 1.1: pH-Dependent Chemical Stability

- Objective: Distinguish between enzymatic metabolism and spontaneous chemical degradation (hydrolysis of the cyclopropyl group).
- Methodology:
 - Stock Prep: Dissolve compound in DMSO to 10 mM.
 - Incubation: Spike into three buffers: pH 1.2 (Simulated Gastric Fluid), pH 7.4 (PBS), and pH 9.0 (Simulated Intestinal Fluid) to a final concentration of 1 μ M.
 - Timepoints: 0, 1, 4, and 24 hours at 37°C.
 - Analysis: Quench with acetonitrile containing Internal Standard (IS). Analyze via LC-MS/MS.
 - Acceptance: >95% remaining at 4 hours. If degradation occurs, identify if the product is 4-hydroxy-5-nitronicotinonitrile (hydrolysis product).

Protocol 1.2: Kinetic Solubility (Nephelometry)

- Rationale: The cyclopropyl group increases lipophilicity (), potentially limiting aqueous solubility.
- Workflow:

- Prepare 10 mM DMSO stock.
- Serial dilute into pH 7.4 phosphate buffer (final DMSO <1%).
- Incubate for 2 hours at room temperature.
- Measure light scattering (nephelometry) or UV absorbance after filtration.
- Target: >50 μ M for reliable bioassays.

Part 2: Metabolic Stability (The "M" Factor)

This is the critical evaluation stage. Standard aerobic microsomal assays may miss the reductive liability of the nitro group.

Protocol 2.1: Oxidative Stability (Liver Microsomes)

- Focus: CYP450-mediated metabolism of the cyclopropyl ether.[\[1\]](#)
- System: Pooled Human Liver Microsomes (HLM) and Rat Liver Microsomes (RLM).
- Procedure:
 - Reaction Mix: 0.5 mg/mL microsomal protein in 100 mM phosphate buffer (pH 7.4).
 - Substrate: Add test compound (1 μ M final).
 - Initiation: Add NADPH-regenerating system (1 mM NADPH final).
 - Sampling: 0, 5, 15, 30, 45, 60 min.
 - Termination: Cold acetonitrile + IS.
 - Calculation: Plot
vs. time to determine
and
(Intrinsic Clearance).

Protocol 2.2: Reductive Metabolism (Anaerobic)

- Focus: Nitro-reduction to the amine (via nitroso/hydroxylamine intermediates). This often occurs via cytosolic enzymes (xanthine oxidase, aldehyde oxidase) or gut microbiota, not just CYP450s.
- Modification:
 - Use Liver S9 Fraction (contains both microsomes and cytosol).
 - Buffer: Purge all buffers with Nitrogen () for 15 mins prior to use.
 - Incubation: Conduct in a sealed anaerobic chamber or under continuous flow.
 - Cofactors: Supplement with NADPH and NADH.

Part 3: Reactive Metabolite Trapping (Toxicity Alert)

The cyclopropyl ring can undergo single-electron transfer (SET) oxidation, leading to ring-opening and the formation of reactive aldehydes or alkylating agents.

Protocol 3.1: GSH Trapping Assay

- Objective: Detect reactive electrophiles generated during metabolism.
- Procedure:
 - Incubate compound (10 μ M) with HLM (1 mg/mL) + NADPH.
 - Add Glutathione (GSH) or Dansyl-GSH at 5 mM.
 - Incubate for 60 mins.
 - Analysis: Scan LC-MS for Neutral Loss of 129 Da (pyroglutamic acid moiety of GSH) or specific GSH adduct masses.

- Interpretation: Presence of GSH adducts indicates bioactivation liability (toxicity risk).

Part 4: Distribution (Protein Binding)

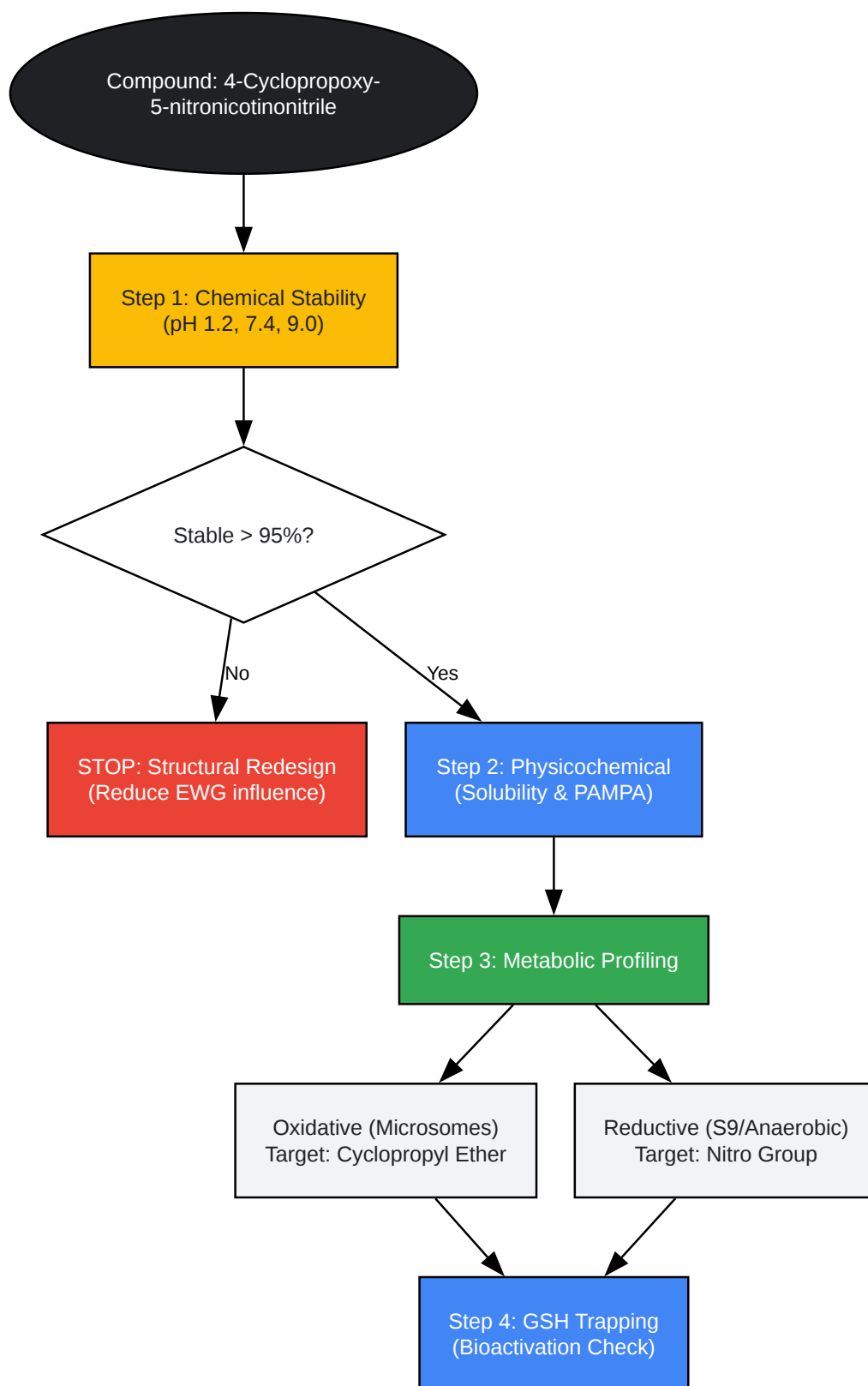
Protocol 4.1: Rapid Equilibrium Dialysis (RED)

- Objective: Determine Fraction Unbound () in plasma.
- Device: Thermo Scientific RED Device or HTDialysis.
- Steps:
 - Chamber A (Plasma): Spike plasma with compound (1 μ M).
 - Chamber B (Buffer): Load PBS (pH 7.4).
 - Equilibration: Incubate at 37°C with shaking (800 rpm) for 4 hours.
 - Sampling: Remove aliquots from both chambers. Match matrices (add blank plasma to buffer samples, blank buffer to plasma samples) to ensure identical ionization during LC-MS.
 - Calculation:

Visualizing the ADME Strategy

Figure 1: Integrated ADME Workflow

This flowchart illustrates the decision matrix for evaluating the compound, prioritizing chemical stability before enzymatic stability.

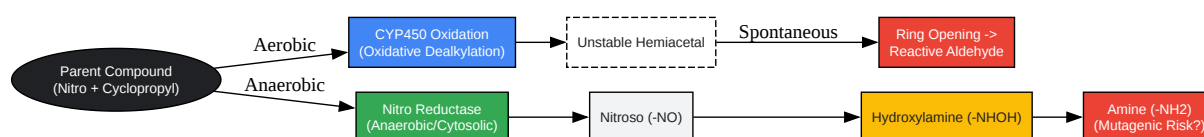


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Caption: Step-wise ADME decision tree prioritizing chemical stability due to the electron-deficient pyridine core.

Figure 2: Predicted Metabolic Pathways

This diagram maps the specific structural vulnerabilities of the molecule.



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Caption: Bifurcated metabolic fate showing oxidative ring opening versus reductive nitro processing.

References

- Di, L., & Kerns, E. H. (2015). Drug-Like Properties: Concepts, Structure Design and Methods from ADME to Toxicity Optimization. Academic Press. [Link](#)
- Thermo Fisher Scientific. (2025).[2] Rapid Equilibrium Dialysis (RED) Device Protocol. [Link](#)
- Obach, R. S. (1999). Prediction of human clearance of twenty-nine drugs from hepatic microsomal intrinsic clearance data. Drug Metabolism and Disposition, 27(11), 1350-1359. [Link](#)
- Testa, B., & Kramer, S. D. (2007). The biochemistry of drug metabolism – An introduction: Part 3. Reactions of hydrolysis and their inhibition. Chemistry & Biodiversity, 4(9), 2031-2122. (Relevant for ester/ether hydrolysis). [Link](#)
- Baillie, T. A. (2008). Stability of peptide and protein drugs: The role of oxidative metabolism. Chemical Research in Toxicology, 21(1), 129-137. (Relevant for GSH trapping concepts). [Link](#)

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